

Propoxycarbazone-Sodium: A Meta-Analysis of Field Trial Performance in Wheat

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Compound of Interest

Compound Name: *Propoxycarbazone sodium*

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A comprehensive review of propoxycarbazone-sodium's efficacy in controlling key weed species in winter wheat, with a comparative analysis against other leading herbicides. This guide synthesizes data from multiple field trials to provide researchers and crop protection professionals with a clear, data-driven overview of its performance.

Propoxycarbazone-sodium, a post-emergence herbicide belonging to the sulfonylamino-carbonyl-triazolinone chemical class, is widely utilized for the control of grass and broadleaf weeds in cereal crops. Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, a key enzyme in the biosynthesis of branched-chain amino acids in plants.^[1] This guide provides a meta-analysis of field trial data, comparing the performance of propoxycarbazone-sodium with other common herbicides used in winter wheat, including sulfosulfuron, mesosulfuron-methyl, and pyroxsulam.

Comparative Efficacy in Weed Control

Field trials consistently demonstrate the effectiveness of propoxycarbazone-sodium against a range of problematic weeds in winter wheat. The following tables summarize the quantitative data on weed control efficacy from various studies.

Table 1: Efficacy of Propoxycarbazone-Sodium and Alternative Herbicides Against Key Grass Weeds in Winter Wheat

| Herbicide | Application Rate (g a.i./ha) | Bromus secalinus (Cheat) Control (%) | Bromus tectorum (Downy Brome) Control (%) | Alopecurus myosuroides (Blackgrass) Control (%) | Apera spica-venti (Loose Silky-bent) Control (%) |
|-------------------------|------------------------------|--------------------------------------|---|---|--|
| Propoxycarbazone-sodium | 45 | 97+ | 84-99 | 69-95 | 74-100 |
| Sulfosulfuron | 35 | 30-81 | Similar to or less than propoxycarbazone | - | - |
| Mesosulfuron-methyl | - | - | 57 (in combination) | 69-95 | - |
| Pyroxsulam | 18.4 | 97+ | 84-99 | - | - |

Data compiled from multiple field studies.[\[1\]](#)[\[2\]](#)[\[3\]](#) Efficacy can vary based on environmental conditions, weed growth stage, and the use of adjuvants.

Table 2: Impact of Adjuvants on the Efficacy of Propoxycarbazone-Sodium against Bromus sterilis

| Treatment | Application Rate (g a.i./ha) | Carrier | Adjuvant | Increase in Efficacy (%) |
|-------------------------|------------------------------|-----------------------------|----------------------------|--------------------------|
| Propoxycarbazone-sodium | 42 | Water | None | - |
| Propoxycarbazone-sodium | 42 | Water | Methylated Seed Oil (MSO) | 5-35 |
| Propoxycarbazone-sodium | 42 | Water | Non-ionic Surfactant (NIS) | 17 (in one study year) |
| Propoxycarbazone-sodium | 42 | Water | Organosilicone Surfactant | Negative effect |
| Propoxycarbazone-sodium | - | Urea Ammonium Nitrate (UAN) | - | 5-30 lower than water |

Data from a study conducted in North Bohemia, Central Europe.[4] The addition of methylated seed oil (MSO) as an adjuvant consistently enhanced the performance of propoxycarbazone-sodium.

Experimental Protocols

The field trials cited in this guide were predominantly conducted following the guidelines established by the European and Mediterranean Plant Protection Organization (EPPO).[5][6][7] These standardized protocols ensure the reliability and comparability of the data generated.

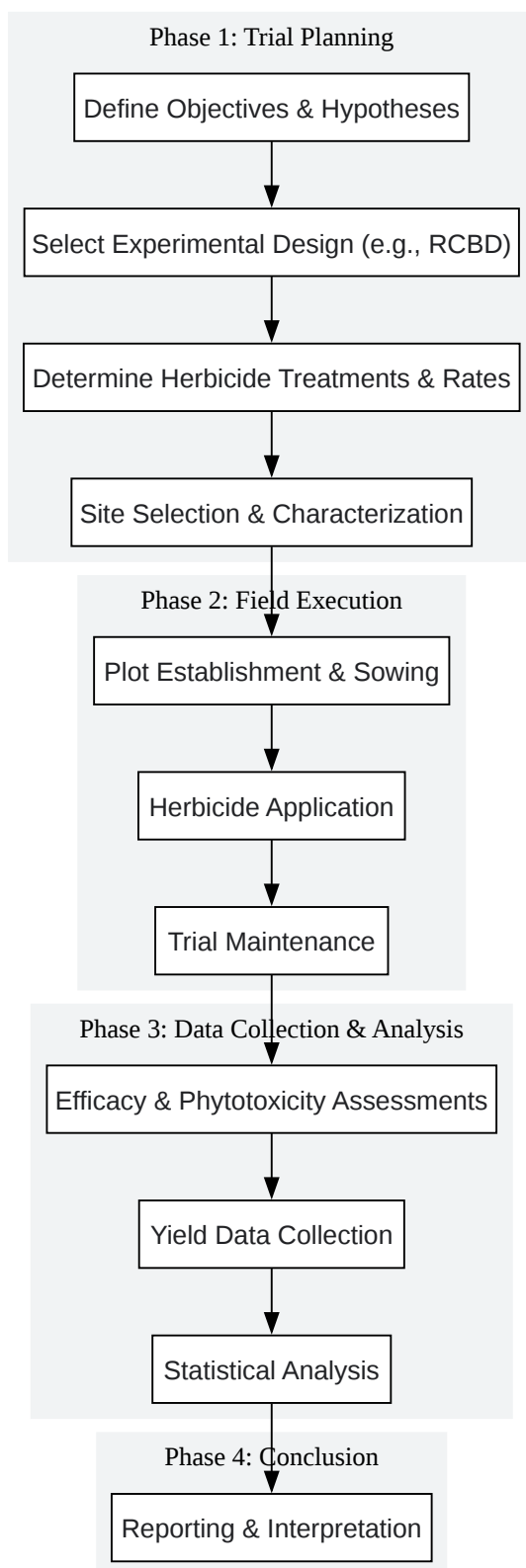
Key Parameters of a Standardized Herbicide Efficacy Field Trial (based on EPPO guidelines):

- Trial Design: Randomized Complete Block Design (RCBD) is a common design, with a minimum of four replications for each treatment.[8]
- Plot Size: Minimum plot size is typically 10-20 square meters.[9]
- Treatments: Include an untreated control, the test product at various doses, and reference products (alternative herbicides).

- **Application:** Herbicides are applied post-emergence at specific crop and weed growth stages (e.g., tillering stage of wheat). Application equipment is calibrated to ensure uniform coverage.
- **Assessments:**
 - **Weed Control Efficacy:** Assessed visually as a percentage of control compared to the untreated plot at specific intervals after application.
 - **Crop Tolerance (Phytotoxicity):** Visual assessment of any crop injury, such as stunting or discoloration, is recorded.
 - **Yield:** Crop yield is measured at harvest to determine the impact of weed control on productivity.
- **Data Analysis:** Statistical analysis (e.g., ANOVA) is performed on the collected data to determine significant differences between treatments.

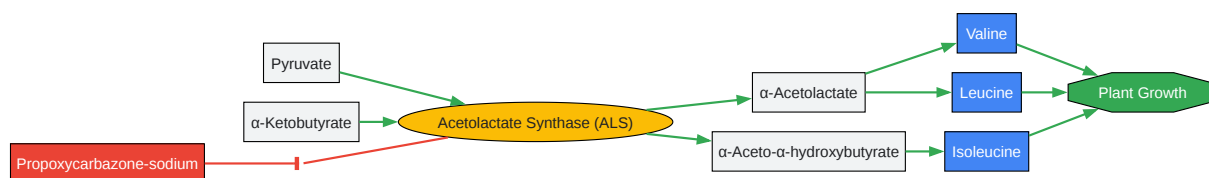
Signaling Pathways and Experimental Workflows

To visualize the logical flow of a typical herbicide field trial and the mechanism of action of propoxycarbazone-sodium, the following diagrams are provided.



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Figure 1. A generalized workflow for a herbicide efficacy field trial.



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Figure 2. Mechanism of action of propoxycarbazone-sodium via ALS inhibition.

Conclusion

The meta-analysis of field trial data indicates that propoxycarbazone-sodium is a highly effective post-emergence herbicide for the control of key grass weeds in winter wheat. Its performance is comparable or, in some cases, superior to other commonly used ALS-inhibiting herbicides such as sulfosulfuron and pyroxsulam, particularly for the control of *Bromus* species. [2] The efficacy of propoxycarbazone-sodium can be significantly enhanced with the addition of a methylated seed oil (MSO) adjuvant.[4] Adherence to standardized experimental protocols, such as those provided by EPPO, is crucial for generating reliable and comparable data in herbicide efficacy trials. This data-driven comparison guide serves as a valuable resource for researchers and professionals in the development and implementation of effective weed management strategies in cereal production.

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- To cite this document: BenchChem. [Propoxycarbazone-Sodium: A Meta-Analysis of Field Trial Performance in Wheat]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136408#meta-analysis-of-propoxycarbazone-sodium-field-trials]

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